

Essential Safety and Operational Guide for 2,2,5,5-Tetramethylhexane

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylhexane

Cat. No.: B086233

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This guide provides critical safety protocols and logistical information for the handling and disposal of **2,2,5,5-Tetramethylhexane**. The following procedures are based on established safety practices for volatile organic compounds and are intended for use by trained professionals in a laboratory setting. A site-specific risk assessment must be conducted prior to commencing any work.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,2,5,5-Tetramethylhexane** is provided in the table below.

Property	Value
Molecular Formula	C10H22
Molecular Weight	142.28 g/mol [1] [2] [3]
CAS Number	1071-81-4 [1] [3] [4]
Appearance	Data not available
Boiling Point	Data not available
Vapor Pressure	8.74 mm Hg [5]
EINECS Number	213-996-9 [1] [2] [3] [6]

Personal Protective Equipment (PPE)

A multi-layered approach to Personal Protective Equipment (PPE) is essential to ensure personnel safety when handling **2,2,5,5-Tetramethylhexane**. The following PPE is recommended.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[6\]](#)

Skin Protection:

- Wear fire/flammable resistant and impervious clothing.[\[1\]](#)[\[6\]](#)
- Handle with chemical impermeable gloves that have been inspected prior to use.[\[1\]](#)[\[6\]](#) The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[1\]](#)

Respiratory Protection:

- If exposure limits are exceeded, or if irritation or other symptoms are experienced, use a full-face respirator.[\[1\]](#)[\[6\]](#)

Operational and Disposal Plans

Handling Procedures:

- Ensure adequate ventilation and handle in a well-ventilated place.[\[1\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[7\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)[\[7\]](#)
- After handling, wash hands thoroughly.

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Keep away from foodstuff containers or incompatible materials.[1][7]

Spill and Leak Procedures:

- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak. [1][6][7]
- Remove all sources of ignition.[1][6][7]
- Prevent further leakage or spillage if it is safe to do so.[1][6] Do not let the chemical enter drains.[1][6]
- Use personal protective equipment, including chemical impermeable gloves.[1][6][7]
- Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal.[1][7]

Disposal Plan:

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1][6]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[1][6]
- Contaminated packaging can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[1][6]

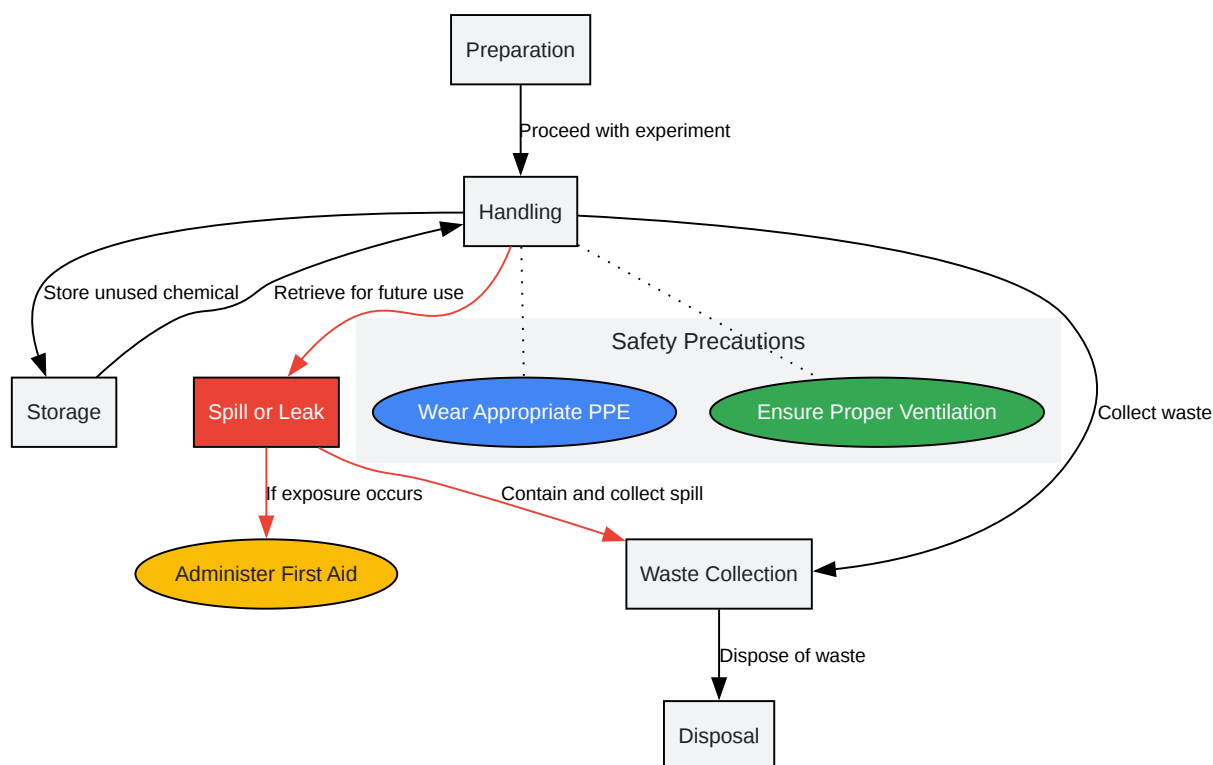
First-Aid Measures

- If inhaled: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water and consult a doctor.[1]

- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[1]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Workflow for Handling 2,2,5,5-Tetramethylhexane

The following diagram outlines the procedural flow for the safe handling, storage, and disposal of 2,2,5,5-Tetramethylhexane.



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